

# Carcinogenicity and Genotoxicity in Rodents

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## Compound Focus: Estragole

CAS No.: 140-67-0

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Aspect	Key Findings in Rodents
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| **Carcinogenicity** | • Causes liver tumors in mice and rats [1]. • Preweanling and weanling mice are more sensitive to tumor induction [1]. | **Genotoxicity** | • Formation of hepatic DNA adducts *in vivo* and *in vitro* is demonstrated [1]. • Metabolite **1'-sulfoxyestragole** is the ultimate genotoxic carcinogen [2] [3]. | **Metabolic Activation** | • Hydroxylation to **1'-hydroxyestragole** (catalyzed by CYP enzymes) [2]. • Subsequent sulfoconjugation to **1'-sulfoxyestragole** (catalyzed by SULT enzymes) [2]. | **Potency** | • The **1'-hydroxy metabolite is a stronger hepatocarcinogen** than the parent **estragole** [1]. |

## Quantitative Data from Rodent Studies

Study Description	Dosing & Route	Key Results & Doses
<b>NTP 2-year bioassay</b> (Methyl Eugenol, a related compound)	37 mg/kg/day by gavage [1]	<b>Lowest dose</b> at which carcinogenicity and hepatotoxicity were reported [1].
<b>Subchronic Toxicity</b> (Estragole)	100 mg/kg [1]	Increased liver weight at a dose <b>lower than the carcinogenic dose</b> [1].
<b>Tumor Induction</b> (Safrole, Estragole, Methyl Eugenol)	Repetitive intraperitoneal injection for 20 days [1]	Induced liver tumors in preweanling and weanling mice at approx. 10-12 months [1].

Study Description	Dosing & Route	Key Results & Doses
No Observable Adverse Effect Level (NOAEL)	~260 mg/kg (average for rats and mice) [4]	Equivalent to ~25 ml of basil essential oil for a 70 kg adult [4].

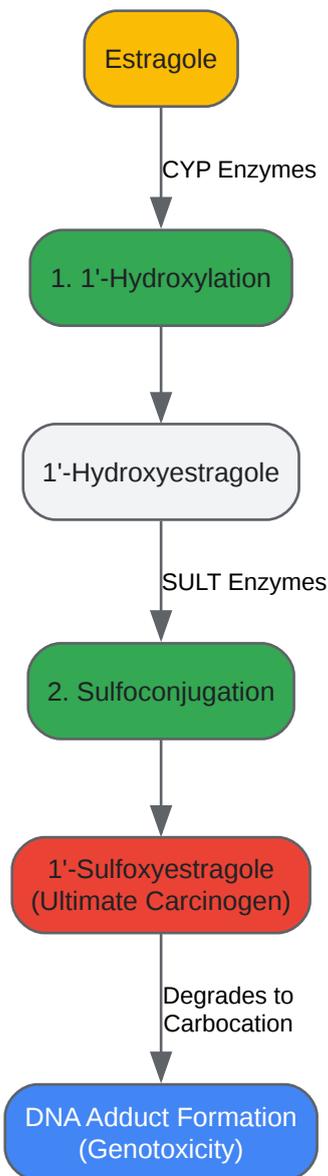
## Experimental Protocols for Key Assays

Researchers typically follow these methodologies to investigate **estragole's** carcinogenic potential:

- **In Vivo Carcinogenicity Studies:** Rodents (typically mice like CD-1 and B6C3F1 strains) are dosed with **estragole** via oral gavage, intraperitoneal (ip), or subcutaneous injection, often for periods ranging from 20 days to 2 years [1]. Studies monitor endpoints including **liver tumor incidence, histopathology, and chronic hepatotoxicity** [1].
- **DNA Adduct Detection (In Vivo and In Vitro):** **Estragole** or its metabolites are incubated with biological systems (e.g., hepatic S9 fractions, live animals). DNA is extracted and analyzed using sophisticated techniques like isotope-dilution coupled with modified Edman degradation to identify and quantify specific adducts such as **isoestragole-2'-deoxyguanosine** and **isoestragole-2'-deoxyadenosine** [2].
- **Hemoglobin Adduct Monitoring:** A pilot investigation in humans consuming **estragole**-rich fennel tea measured the hemoglobin adduct **N-(isoestragole-3-yl)-valine (IES-Val)** in blood as a biomarker of internal exposure to the reactive metabolite, showing a significant increase during consumption [2].

## Metabolic Activation Pathway

The metabolic activation of **estragole** into its ultimate carcinogenic form involves a well-defined two-step pathway, which can be visualized in the following diagram. This reactive metabolite can then bind to DNA, forming adducts that initiate carcinogenesis.



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## Research Context and Relevance

- **Human Relevance is Uncertain:** The doses required to induce tumors in rodents are very high, and the **No Observable Adverse Effect Level (NOAEL)** in rodents is approximately **260 mg/kg** [4]. For a 70 kg adult, this equates to an unrealistic daily consumption of about 47 grams of tarragon essential oil [4].
- **The "Matrix Effect" is Crucial:** Studies using **pure estragole** may not represent the **real-world risk** from consuming plants like fennel or basil [3] [4]. Research shows that basil extract can

completely inhibit the DNA damage induced by pure 1'-hydroxy**estragole** in human liver cells, suggesting other compounds in the whole plant have a protective effect [4].

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## References

1. Estragole - an overview [sciencedirect.com]
2. Bioactivation of estragole and anethole leads to common ... [sciencedirect.com]
3. Can Estragole in Fennel Seed Decoctions Really Be ... [pmc.ncbi.nlm.nih.gov]
4. A propos de l' Estragole et les huiles essentielles d'Estragon et de Basilic [pranarom.fr]

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**Address:** Ontario, CA 91761, United States

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